

Optimization of Suzuki coupling conditions for 8-Bromo-2,4-dichloroquinoline

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Compound of Interest

Compound Name: 8-Bromo-2,4-dichloroquinoline

Cat. No.: B1524661

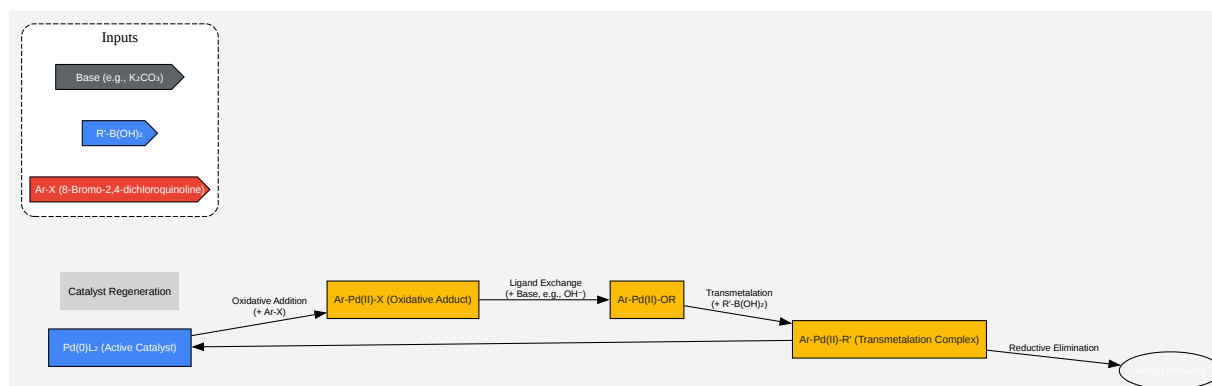
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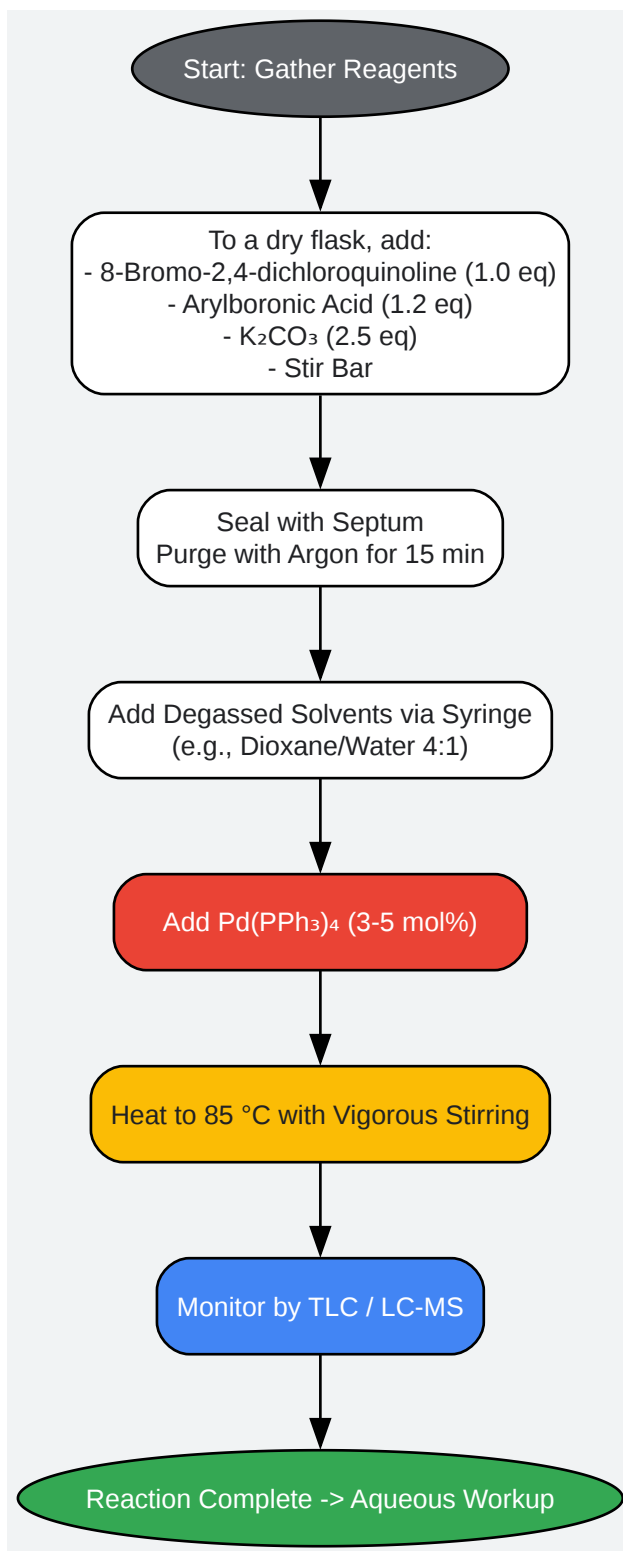
Technical Support Center: Suzuki Coupling of 8-Bromo-2,4-dichloroquinoline

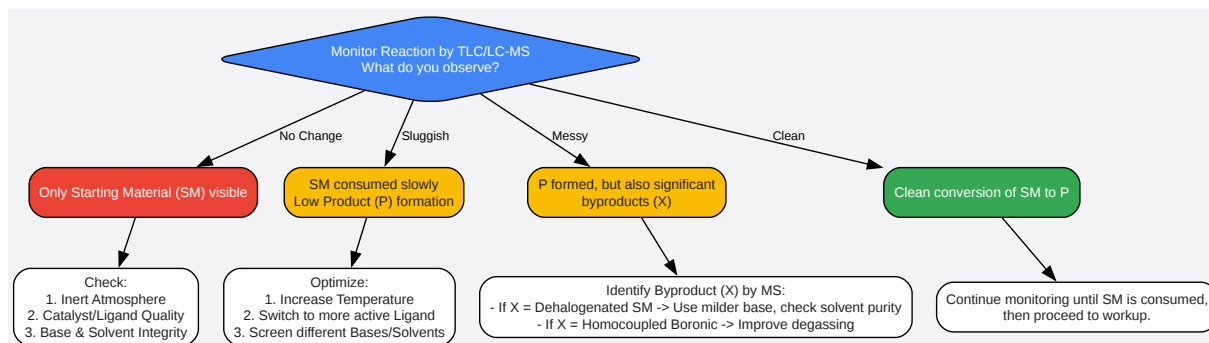
Welcome to the technical support resource for researchers, scientists, and drug development professionals. This guide provides in-depth troubleshooting advice and optimized protocols for the Suzuki-Miyaura cross-coupling of **8-bromo-2,4-dichloroquinoline**. This substrate presents unique challenges due to its multiple halogenated sites with differential reactivity. This document is designed to help you navigate these complexities, enhance your reaction yields, and achieve high selectivity.

Core Principles: Understanding the System

The Suzuki-Miyaura coupling is a cornerstone of modern synthetic chemistry for forming C-C bonds.^{[1][2]} The reaction involves a palladium catalyst, a base, and the coupling of an organoboron species with an organic halide.^{[3][4]} The general mechanism proceeds through a well-defined catalytic cycle.^{[1][5]}







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